

Technical Guide: Physicochemical Properties of 2-Chloro-5-fluorotoluene

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Compound of Interest

Compound Name: 2-Chloro-5-fluorotoluene

CAS No.: 33406-96-1

Cat. No.: B1347005

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Chloro-5-fluorotoluene**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The data presented is intended to support research and development activities by providing accurate and readily accessible information.

Core Physicochemical Data

The essential molecular properties of **2-Chloro-5-fluorotoluene** are summarized in the table below. This data is fundamental for stoichiometric calculations, analytical method development, and chemical process design.

Property	Value	Reference
Chemical Formula	C7H6ClF	[1][2][3][4][5][6]
Molecular Weight	144.57 g/mol	[2][5][6][7][8]
Exact Mass	144.014 g/mol	[1]
IUPAC Name	2-Chloro-5-fluorotoluene	[3][4]
CAS Registry Number	33406-96-1	[3][4]

Experimental Protocols

The determination of the molecular weight and formula of **2-Chloro-5-fluorotoluene** is typically achieved through a combination of mass spectrometry and elemental analysis.

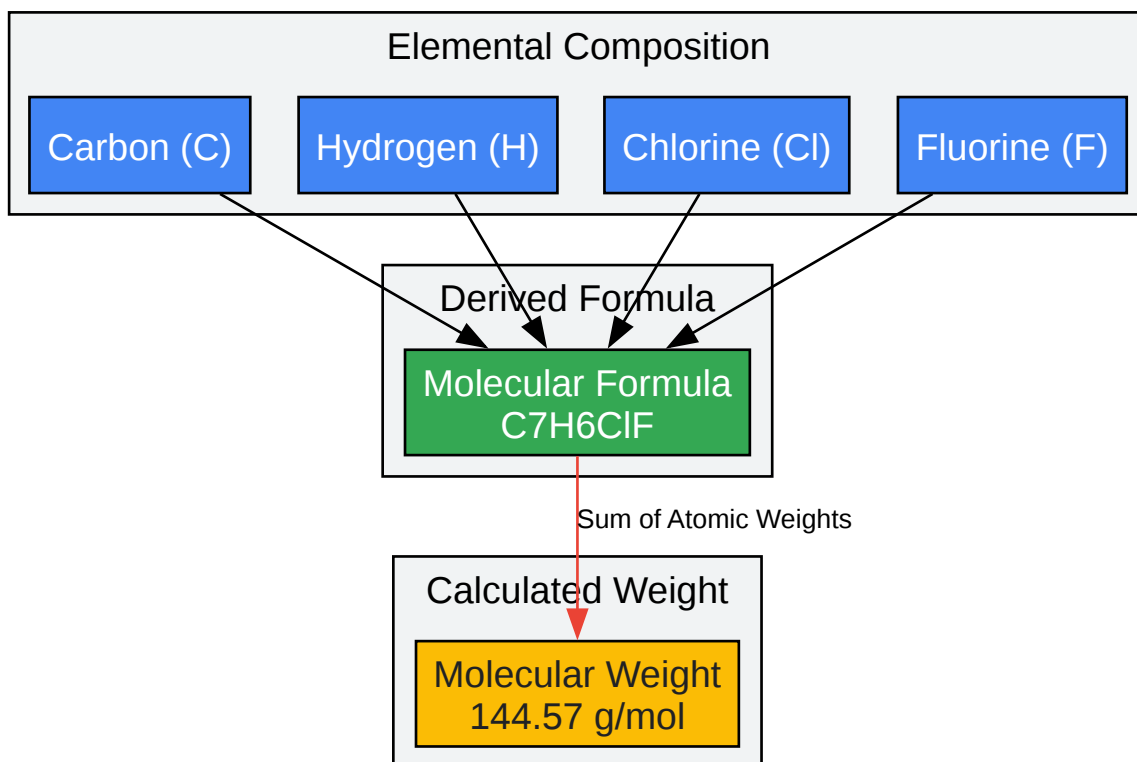
Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule. The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured with high precision. This experimental value is then compared to the theoretical exact mass calculated from the isotopic masses of the constituent elements to confirm the elemental composition.

Elemental Analysis: Combustion analysis is used to determine the percentage composition of carbon, hydrogen, and other elements (chlorine, fluorine). A weighed sample of the compound is burned in an excess of oxygen, and the resulting combustion products (CO₂, H₂O, etc.) are collected and weighed. The percentage of each element in the original sample is then calculated, which serves to verify the empirical and molecular formula.

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the elemental composition and the resulting molecular formula and weight of **2-Chloro-5-fluorotoluene**.

Derivation of Molecular Properties for 2-Chloro-5-fluorotoluene

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Caption: Logical flow from elemental composition to molecular formula and weight.

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